

An In-depth Technical Guide to the Solubility of 4-tert-Butylaniline

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Compound of Interest

Compound Name: 4-tert-Butylaniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-tert-butylaniline**, a key intermediate in the synthesis of pharmaceuticals, dyes, and agrochemicals. Understanding its solubility in various solvents is critical for process development, formulation, and ensuring predictable behavior in various applications.

While extensive searches of scientific literature and chemical databases have yielded qualitative solubility information, specific quantitative data remains largely unpublished. This guide, therefore, focuses on providing a robust experimental framework for researchers to determine the solubility of **4-tert-butylaniline** in their specific solvent systems.

Quantitative Solubility Data

Quantitative solubility data for **4-tert-butylaniline** in a range of common solvents is not readily available in the published literature. The table below is provided as a template for researchers to populate with their own experimentally determined data. Qualitative descriptions from various sources indicate that **4-tert-butylaniline** is sparingly soluble to insoluble in water and generally exhibits higher solubility in organic solvents.^{[1][2][3][4][5][6][7]}

Solvent	Temperature (°C)	Solubility (g/100 mL)	Method of Determination	Reference
Water	20	Data not available	Shake-Flask Method	To be determined
Ethanol	20	Data not available	Shake-Flask Method	To be determined
Methanol	20	Data not available	Shake-Flask Method	To be determined
Acetone	20	Data not available	Shake-Flask Method	To be determined
Diethyl Ether	20	Data not available	Shake-Flask Method	To be determined
Toluene	20	Data not available	Shake-Flask Method	To be determined
Chloroform	20	Data not available	Shake-Flask Method	To be determined
Ethyl Acetate	20	Data not available	Shake-Flask Method	To be determined

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The following protocol is a detailed methodology for determining the solubility of **4-tert-butylaniline** in various solvents, based on the internationally recognized OECD Guideline 105 and U.S. EPA OPPTS 830.7840 for the "Flask Method".[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) This method is suitable for substances with solubilities above 10 mg/L.

Principle

An excess amount of **4-tert-butylaniline** is agitated in a specific solvent at a constant temperature for a sufficient period to reach equilibrium. The saturated solution is then separated from the undissolved solid, and the concentration of **4-tert-butylaniline** in the clear

supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Materials and Equipment

- **4-tert-Butylaniline** (purity > 99%)
- Solvents of interest (analytical grade or higher)
- Volumetric flasks
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Vials for sample collection
- Analytical balance
- HPLC system with a UV detector
- Standard laboratory glassware

Preliminary Test

A preliminary test is recommended to estimate the approximate solubility and the time required to reach equilibrium. This can be done by preparing a series of solutions with varying concentrations of **4-tert-butylaniline** in the chosen solvent and observing the dissolution.

Main Experiment

- Preparation of the Test System:
 - Add an excess amount of **4-tert-butylaniline** to a series of flasks (at least three replicates per solvent). The excess amount should be sufficient to ensure that a solid phase remains at equilibrium.

- Add a known volume of the solvent to each flask.
- Seal the flasks to prevent solvent evaporation.
- Equilibration:
 - Place the flasks in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., $20\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
 - Agitate the flasks at a constant rate for a predetermined period (e.g., 24 to 48 hours). The time required for equilibration should be determined during the preliminary test.
- Phase Separation:
 - After equilibration, allow the flasks to stand undisturbed at the test temperature for a sufficient time to allow the undissolved solid to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge the samples at the test temperature.
 - Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter into a clean vial. This step must be performed quickly to avoid temperature changes that could affect solubility.

Analysis of 4-tert-Butylaniline Concentration

The concentration of **4-tert-butylaniline** in the filtered supernatant is determined by a validated analytical method. HPLC with UV detection is a common and reliable technique for aromatic amines.

Example HPLC Method:

- Column: C18 reverse-phase column
- Mobile Phase: A gradient of acetonitrile and water is often effective.
- Detector: UV detector set at a wavelength where **4-tert-butylaniline** has maximum absorbance.

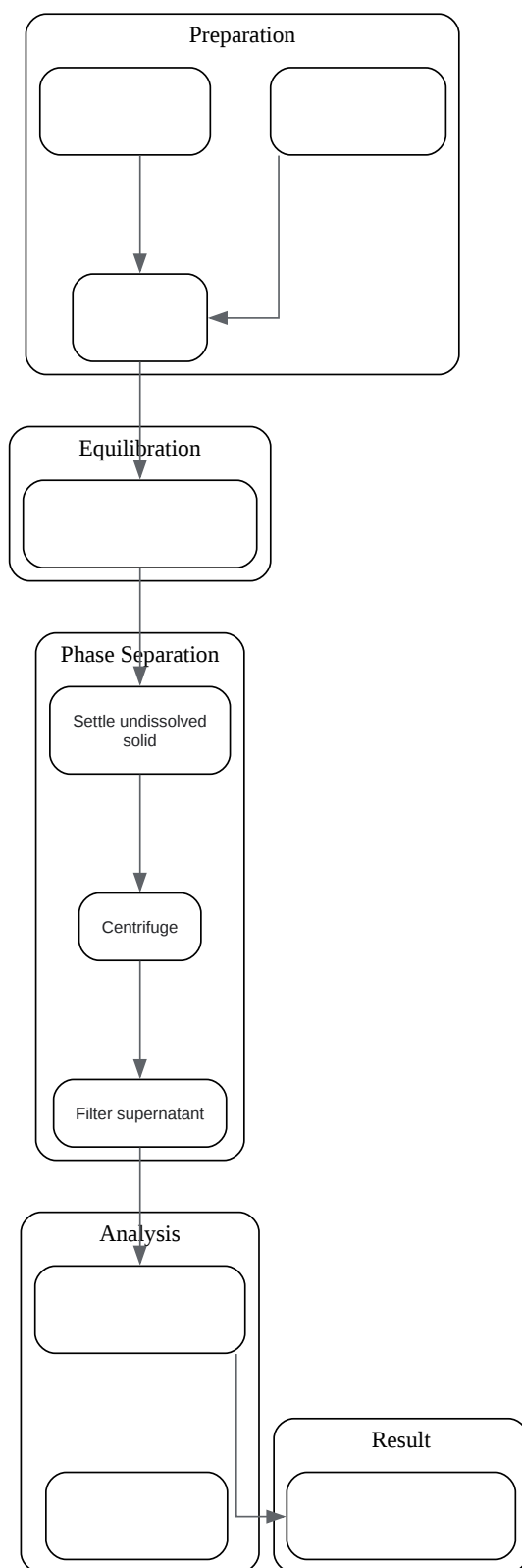
- Quantification: Prepare a series of standard solutions of **4-tert-butylaniline** of known concentrations in the same solvent. Generate a calibration curve by plotting the peak area against the concentration. Determine the concentration of the unknown samples from this calibration curve.

Data Reporting

The solubility should be reported as the mean of the replicate determinations, along with the standard deviation. The temperature of the experiment and the analytical method used must also be clearly stated.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of **4-tert-butylaniline** solubility using the shake-flask method.



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Caption: Experimental workflow for determining the solubility of **4-tert-butylaniline**.

This comprehensive guide provides researchers with the necessary framework to accurately determine the solubility of **4-tert-butylaniline**. By following the detailed experimental protocol, scientists and drug development professionals can generate the critical data needed for their specific applications, overcoming the current gap in the publicly available literature.

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